

ACT-335827 solubility and stability in solution

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Compound of Interest

Compound Name: ACT-335827

Cat. No.: B605164

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Technical Support Center: ACT-335827

Welcome to the technical support center for **ACT-335827**. This resource is designed to assist researchers, scientists, and drug development professionals with frequently asked questions and troubleshooting guides for the effective use of **ACT-335827** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **ACT-335827**?

A1: **ACT-335827** is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and ethanol.^{[1][2]} It is recommended to prepare stock solutions in these solvents.

Q2: What is the maximum concentration for stock solutions of **ACT-335827**?

A2: Stock solutions of **ACT-335827** can be prepared up to 100 mM in both DMSO and ethanol.^{[1][2]}

Q3: How should I store the solid compound and stock solutions of **ACT-335827**?

A3: The solid form of **ACT-335827** should be stored at -20°C.^{[1][2]} Stock solutions in DMSO or ethanol should be aliquoted and stored at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[3] To avoid repeated freeze-thaw cycles, it is advisable to prepare single-use aliquots.^[3]

Q4: Is **ACT-335827** stable in aqueous solutions?

A4: There is limited publicly available data on the stability of **ACT-335827** in aqueous solutions. As a general precaution for small molecules, it is recommended to prepare fresh aqueous dilutions from the organic stock solution for each experiment and use them promptly. For long-term experiments, it is advisable to perform a stability assessment under your specific experimental conditions. A general protocol for assessing stability is provided in the "Experimental Protocols" section.

Q5: What are the known degradation pathways for **ACT-335827**?

A5: Specific degradation pathways for **ACT-335827** have not been detailed in the available literature. General degradation for small molecules in solution can be influenced by factors such as pH, temperature, light, and the presence of oxidizing or reducing agents.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation observed when diluting stock solution into aqueous buffer.	The aqueous solubility of ACT-335827 may be low, or the concentration in the final solution exceeds its solubility limit.	<ul style="list-style-type: none">- Increase the percentage of the organic co-solvent (e.g., DMSO, ethanol) in the final aqueous solution, ensuring it is compatible with your experimental system.- Decrease the final concentration of ACT-335827.- Perform a solubility test to determine the maximum soluble concentration in your specific buffer (see "Experimental Protocols" section).
Inconsistent or unexpected experimental results.	The compound may have degraded in the stock solution or in the experimental medium.	<ul style="list-style-type: none">- Ensure stock solutions have been stored correctly and are within the recommended stability period.- Prepare fresh stock solutions and fresh aqueous dilutions for each experiment.- Avoid repeated freeze-thaw cycles of stock solutions.- Assess the stability of ACT-335827 under your experimental conditions using the provided stability assessment protocol.
Difficulty dissolving the solid compound.	The compound may require assistance to fully dissolve.	<ul style="list-style-type: none">- Use sonication or gentle warming to aid in the dissolution of ACT-335827 in the recommended organic solvents.

Data Presentation

Solubility Data

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Reference
DMSO	51.86	100	[1] [2]
Ethanol	51.86	100	[1] [2]

Recommended Storage Conditions

Form	Storage Temperature	Duration	Reference
Solid Powder	-20°C	Not specified	[1] [2]
Stock Solution	-20°C	1 month	[3]
Stock Solution	-80°C	6 months	[3]

Experimental Protocols

Protocol for Determining Kinetic Solubility in Aqueous Buffer

This protocol provides a general method for determining the kinetic solubility of **ACT-335827** in a buffer of your choice.

Materials:

- **ACT-335827**
- DMSO (or ethanol)
- Aqueous buffer of choice (e.g., Phosphate Buffered Saline, pH 7.4)
- 96-well microplate (UV-transparent for spectrophotometric method)

- Plate shaker
- Spectrophotometer or HPLC system

Procedure:

- Prepare a high-concentration stock solution of **ACT-335827** in DMSO (e.g., 10 mM).
- Add the aqueous buffer to the wells of a 96-well plate.
- Add a small volume of the DMSO stock solution to the buffer in each well to achieve a range of final concentrations (e.g., 1, 5, 10, 25, 50, 100 μ M). Ensure the final DMSO concentration is consistent across all wells and is compatible with your assay (typically $\leq 1\%$).
- Incubate the plate at room temperature for a set period (e.g., 1-2 hours) with gentle shaking.
- Visually inspect for precipitation.
- Quantify the soluble compound. This can be done by:
 - Spectrophotometry: Measure the absorbance at the λ_{max} of **ACT-335827**. The concentration at which a plateau or a sharp decrease in absorbance is observed indicates the kinetic solubility limit.
 - HPLC: Centrifuge the plate to pellet any precipitate. Analyze the supernatant by HPLC to determine the concentration of the dissolved compound. The concentration at which the measured value no longer increases linearly with the nominal concentration is the kinetic solubility.

Protocol for Assessing Stability in Solution

This protocol outlines a general method to assess the stability of **ACT-335827** in your experimental solution over time.

Materials:

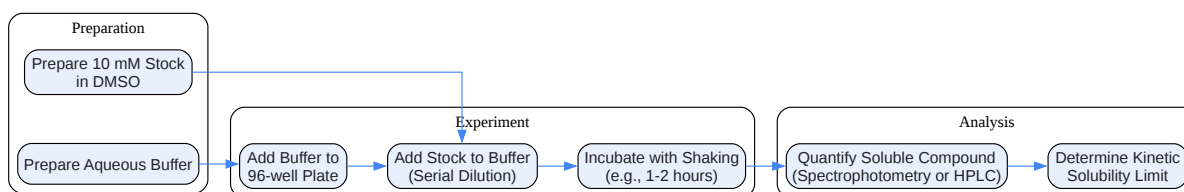
- **ACT-335827** stock solution

- Experimental solution (e.g., cell culture medium, buffer)
- Incubator set to the experimental temperature
- HPLC system with a suitable column and validated analytical method

Procedure:

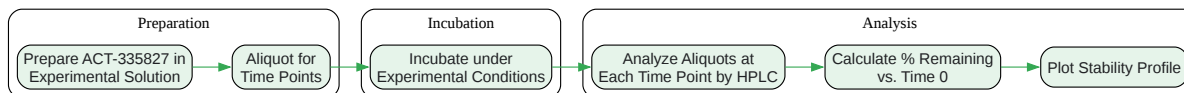
- Prepare a solution of **ACT-335827** in your experimental medium at the desired final concentration.
- Divide the solution into aliquots for different time points (e.g., 0, 2, 4, 8, 24, 48 hours).
- Store the aliquots under the same conditions as your experiment (e.g., 37°C, 5% CO₂).
- At each time point, immediately analyze one aliquot by HPLC to determine the concentration of **ACT-335827**.
- Calculate the percentage of **ACT-335827** remaining at each time point relative to the initial concentration at time 0.
- Plot the percentage remaining versus time to determine the stability profile. A significant decrease in concentration over time indicates instability.

Visualizations



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Caption: Workflow for Determining Kinetic Solubility.



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Caption: Workflow for Assessing Solution Stability.

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References

- 1. rndsystems.com [rndsystems.com]
- 2. ACT 335827 | OX1 Receptors | Tocris Bioscience [tocris.com]
- 3. medchemexpress.com [medchemexpress.com]
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